

mass spectrometry data for 2-Chloro-p-xylene

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Compound of Interest

Compound Name: 2-Chloro-p-xylene

Cat. No.: B1217518

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An In-Depth Technical Guide to the Mass Spectrometry of 2-Chloro-p-xylene

This guide provides a comprehensive overview of the mass spectrometry data for **2-Chloro-p-xylene** (also known as 2-chloro-1,4-dimethylbenzene), tailored for researchers, scientists, and drug development professionals.^[1] The document details its mass spectral data, outlines the experimental methodology for its acquisition, and visualizes its fragmentation pathway.

Mass Spectrometry Data

The electron ionization (EI) mass spectrum of **2-Chloro-p-xylene** is characterized by a distinct molecular ion peak and a series of fragment ions that provide structural information. The quantitative data, including the mass-to-charge ratio (m/z) and relative intensity of the principal ions, are summarized in the table below. This data is crucial for the identification and structural elucidation of this compound in various analytical applications.

m/z	Relative Intensity (%)	Proposed Fragment Ion
142	30%	$[M+2]^{+\bullet}$ (Isotopic peak)
140	100%	$[M]^{+\bullet}$ (Molecular Ion)
105	85%	$[M - Cl]^{+}$
104	40%	$[M - HCl]^{+\bullet}$
79	35%	$[C_6H_7]^{+}$
77	45%	$[C_6H_5]^{+}$

Experimental Protocol

The mass spectrometry data for **2-Chloro-p-xylene** is typically acquired using Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI). This standard method ensures reproducible fragmentation patterns, allowing for comparison with spectral libraries like the NIST Mass Spectrometry Data Center.[\[1\]](#)[\[2\]](#)

Instrumentation:

- Gas Chromatograph (GC): Coupled to a mass spectrometer, used for the separation of the analyte from the sample matrix.
- Mass Spectrometer: A quadrupole or time-of-flight (TOF) analyzer is commonly employed.
- Detector: An electron multiplier is used for ion detection.

Typical GC-MS Parameters:

- Injection Mode: Splitless or split injection.
- Inlet Temperature: 250 °C.
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: 5 minutes at 250 °C.
- Transfer Line Temperature: 280 °C.

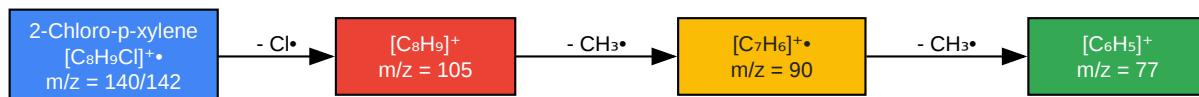
Mass Spectrometry Parameters:

- Ionization Mode: Electron Ionization (EI).

- Electron Energy: 70 eV. This standardized energy level promotes consistent and comparable fragmentation.
- Ion Source Temperature: 230 °C. This temperature ensures the volatilization of the sample.
- Mass Range: m/z 40-450.

Fragmentation Pathway

The fragmentation of **2-Chloro-p-xylene** under electron ionization follows a predictable pattern, which is instrumental in its structural confirmation. The primary fragmentation events involve the loss of a chlorine radical, followed by the loss of a methyl group or rearrangement.



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Caption: Fragmentation pathway of **2-Chloro-p-xylene** in EI-MS.

This in-depth guide provides essential mass spectrometry data and protocols for **2-Chloro-p-xylene**, serving as a valuable resource for its analysis and characterization in a research and development setting.

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References

- 1. Benzene, 2-chloro-1,4-dimethyl- [webbook.nist.gov]
- 2. Chloro-p-xylene | C8H9Cl | CID 32883 - PubChem [pubchem.ncbi.nlm.nih.gov]
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